

Xylitol: A Comprehensive Technical Guide to its Physical Properties and Aqueous Solubility

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Compound of Interest

Compound Name: Xylitol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **xylitol** and its solubility characteristics in aqueous solutions. The information is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and formulation, offering key data and methodologies for the accurate characterization of this widely used excipient and sugar substitute.

Core Physical Properties of Xylitol

Xylitol is a five-carbon sugar alcohol that exists as a white crystalline solid at room temperature.^[1] Its physical characteristics are summarized in the table below, providing a baseline for its handling and application in various scientific and industrial settings.

Property	Value	References
Chemical Formula	C ₅ H ₁₂ O ₅	^[2]
Molecular Weight	152.15 g/mol	^[2]
Appearance	White crystalline solid	^[1]
Melting Point	92 - 96 °C	^[2]
Boiling Point	216 °C	
Density	1.52 g/cm ³	^[2]

Solubility of Xylitol in Aqueous Solutions

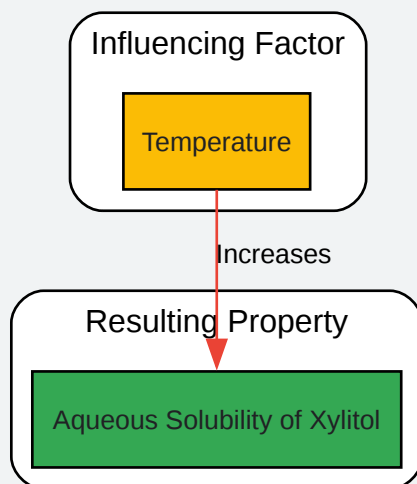
Xylitol exhibits high solubility in water, a critical property for its use in liquid formulations.^[1] The solubility is significantly influenced by temperature, increasing as the temperature of the aqueous solution rises. A detailed summary of **xylitol**'s solubility in water at various temperatures is provided in the table below.

Temperature (°C)	Solubility (g/100 g H ₂ O)
20	64.2
30	73.8
40	84.5
50	96.2
60	109.8
70	124.8

Data extrapolated from mole fraction solubility data.

The relationship between temperature and the aqueous solubility of **xylitol** is visually represented in the following diagram:

Figure 1: Relationship Between Temperature and Xylitol Solubility



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Figure 1: Temperature's positive correlation with **xylitol**'s aqueous solubility.

Experimental Protocols

This section details the standard methodologies for determining the key physical properties and solubility of **xylitol**.

Determination of Melting Point (Capillary Method)

The melting point of **xylitol** can be determined using the capillary method, a widely accepted technique for crystalline solids.

Apparatus:

- Melting point apparatus with a heating block and a calibrated thermometer or temperature sensor.
- Glass capillary tubes (sealed at one end).
- Mortar and pestle.

- Spatula.

Procedure:

- Sample Preparation: A small amount of **xylitol** is finely ground into a powder using a mortar and pestle to ensure uniform heat distribution.
- Capillary Tube Filling: The open end of a capillary tube is tapped into the powdered **xylitol** sample. The tube is then inverted and gently tapped on a hard surface to pack the powder into the sealed end. The packed sample height should be approximately 2-3 mm.
- Measurement: The filled capillary tube is placed into the heating block of the melting point apparatus. The apparatus is heated at a steady and slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point of **xylitol**.
- Observation: The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the last crystal melts (the clear point) are recorded. The melting point is reported as this temperature range.

Determination of Density (Pycnometer Method)

The density of **xylitol** powder can be accurately measured using a pycnometer, also known as a specific gravity bottle.

Apparatus:

- Pycnometer (a glass flask with a fitted ground glass stopper containing a capillary tube).
- Analytical balance.
- A liquid in which **xylitol** is insoluble (e.g., a non-polar solvent like toluene).
- Spatula.
- Thermometer.

Procedure:

- **Mass of Empty Pycnometer:** The clean and dry pycnometer with its stopper is accurately weighed on an analytical balance (m_1).
- **Mass of Pycnometer with Sample:** A known mass of **xylitol** powder is added to the pycnometer, and it is weighed again (m_2). The mass of the **xylitol** is $m_{\text{xylitol}} = m_2 - m_1$.
- **Mass of Pycnometer, Sample, and Liquid:** The pycnometer containing the **xylitol** is filled with the non-polar solvent. The stopper is inserted, allowing excess liquid to escape through the capillary. The exterior of the pycnometer is carefully dried, and it is weighed (m_3).
- **Mass of Pycnometer with Liquid:** The pycnometer is emptied, cleaned, dried, and then filled completely with the non-polar solvent and weighed (m_4). The mass of the liquid is $m_{\text{liquid}} = m_4 - m_1$.
- **Calculation:** The density of the **xylitol** is calculated using the following formula: Density of **Xylitol** = $(m_{\text{xylitol}} * \text{Density of Liquid}) / (m_{\text{liquid}} - (m_3 - m_2))$

Determination of Aqueous Solubility (Gravimetric Method)

The solubility of **xylitol** in water at a specific temperature can be determined using a gravimetric method, which relies on the evaporation of the solvent to isolate the solute.

Apparatus:

- Constant temperature water bath or incubator.
- Conical flasks with stoppers.
- Analytical balance.
- Filter paper and funnel.
- Evaporating dish.
- Drying oven.
- Pipette.

Procedure:

- **Preparation of Saturated Solution:** An excess amount of **xylitol** is added to a known volume of deionized water in a conical flask. The flask is securely stoppered and placed in a constant temperature water bath set to the desired temperature. The mixture is agitated (e.g., using a magnetic stirrer) for a sufficient period to ensure equilibrium is reached and a saturated solution is formed.
- **Filtration:** Once equilibrium is achieved, the solution is allowed to stand undisturbed at the constant temperature to allow any undissolved solid to settle. A portion of the supernatant is then carefully filtered to remove any undissolved **xylitol** particles.
- **Sample Weighing:** A known volume (e.g., 10 mL) of the clear, saturated filtrate is pipetted into a pre-weighed, dry evaporating dish. The dish and its contents are then accurately weighed.
- **Evaporation and Drying:** The evaporating dish containing the **xylitol** solution is placed in a drying oven at a temperature below the boiling point of water (e.g., 80-90 °C) until all the water has evaporated. The dish is then cooled in a desiccator and weighed. This process of drying, cooling, and weighing is repeated until a constant mass is obtained.
- **Calculation:** The mass of the dissolved **xylitol** is determined by subtracting the initial mass of the empty evaporating dish from the final constant mass of the dish with the dried residue. The solubility is then expressed as grams of **xylitol** per 100 grams of water.

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References

- 1. Xylitol CAS#: 87-99-0 [m.chemicalbook.com]
- 2. Xylitol - Sciencemadness Wiki [sciencemadness.org]

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